

An In-depth Technical Guide to Cetirizine Dihydrochloride

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Compound of Interest

Compound Name: *Fenazinel Dihydrochloride*

Cat. No.: *B15620844*

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Introduction

Cetirizine dihydrochloride is a second-generation antihistamine widely utilized for the symptomatic relief of various allergic conditions, including allergic rhinitis (hay fever), urticaria (hives), and atopic dermatitis.[1][2][3] As a human metabolite of hydroxyzine, its principal therapeutic effects are mediated through the selective inhibition of peripheral H1 receptors.[3][4] A key advantage of cetirizine over first-generation antihistamines is its non-sedating nature, attributed to its limited ability to cross the blood-brain barrier.[5][6] This guide provides a comprehensive overview of cetirizine dihydrochloride, focusing on its chemical properties, mechanism of action, pharmacokinetic profile, and the experimental methodologies used in its evaluation.

Chemical and Physical Properties

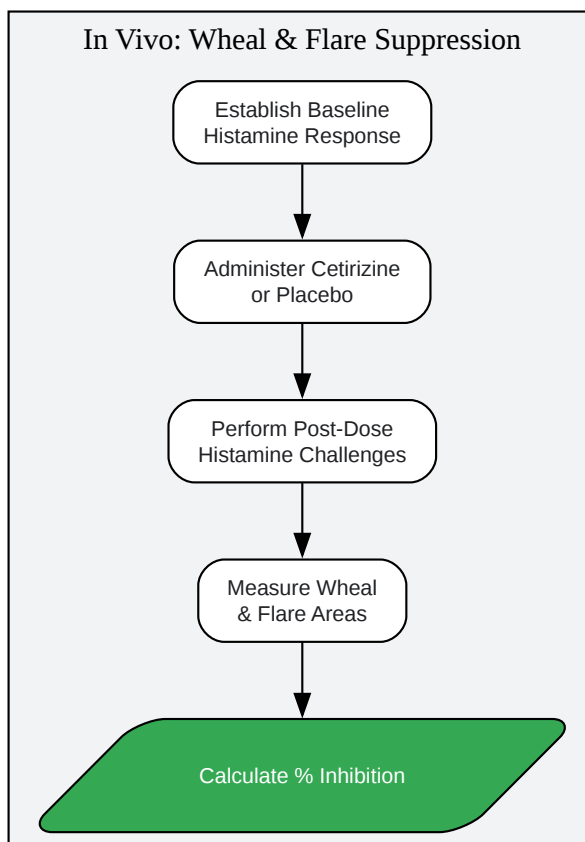
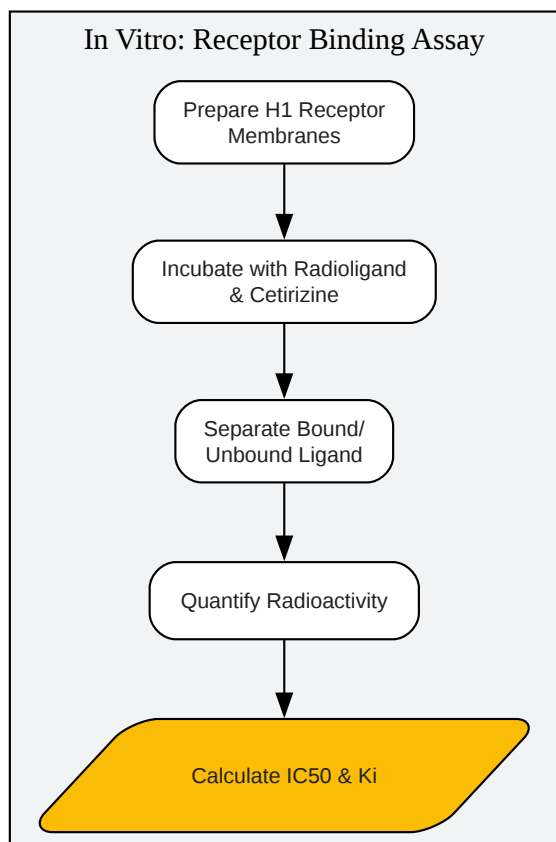
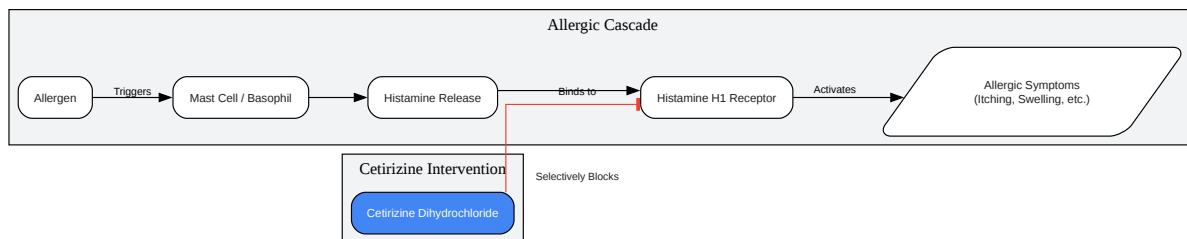
Cetirizine dihydrochloride is the racemic form of cetirizine.[4] It presents as a white crystalline powder and is highly soluble in water.[1][7]

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₅ ClN ₂ O ₃ · 2HCl	[4][8]
Molecular Weight	461.82 g/mol	[4][8]
CAS Number	83881-52-1	[1]
Melting Point	210-218°C	[9]
Solubility	Freely soluble in water	[1][2]
pKa	2.2, 2.9, 8.0	[8]

Mechanism of Action

Cetirizine is a potent and selective antagonist of the histamine H1 receptor.[5][6] During an allergic response, allergens trigger the release of histamine from mast cells and basophils.[6] Histamine then binds to H1 receptors on various cells, leading to the classic symptoms of allergy, such as itching, swelling, and increased vascular permeability.[5]

Cetirizine competitively inhibits the binding of histamine to peripheral H1 receptors, thereby preventing the downstream signaling cascade that leads to allergic symptoms.[5][6] It exhibits high specificity for the H1 receptor with negligible affinity for other receptors like cholinergic, dopaminergic, or serotonergic receptors at therapeutic concentrations.[1][5] Beyond H1 receptor antagonism, cetirizine has demonstrated mild anti-inflammatory effects by inhibiting the chemotaxis of eosinophils during the secondary phase of an allergic reaction.[1][10]



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